

Butobendine: An Obscure Compound with Limited Available Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butobendine*

Cat. No.: *B1250395*

[Get Quote](#)

Despite extensive searches of scientific and medical databases, information regarding the discovery, history, and pharmacological profile of **Butobendine** is exceptionally scarce. The compound is identified as a small molecule with a monoisotopic molecular weight of 620.33 Da, but further details are not readily available in the public domain.^[1]

Efforts to locate information on its synthesis, mechanism of action, and potential therapeutic applications have been unsuccessful. It is possible that **Butobendine** is an investigational compound that was not advanced through clinical development, a chemical intermediate, or a drug that has been discontinued or is no longer in use. The lack of accessible data prevents a comprehensive overview of its properties and history.

For researchers, scientists, and drug development professionals, the absence of published literature, clinical trial data, and detailed experimental protocols for **Butobendine** means that any investigation into this compound would likely require starting from foundational chemical and biological screening.

Challenges in Data Compilation

Numerous attempts to retrieve substantive information on **Butobendine** consistently resulted in either a lack of relevant findings or misidentification with the antifungal agent Butenafine, which is a distinct chemical entity. This suggests that **Butobendine** is not a widely studied or utilized compound in the pharmaceutical sciences.

Without primary literature or patent filings, it is not possible to construct the requested in-depth technical guide, including data tables, experimental methodologies, or signaling pathway diagrams. The current publicly available information is limited to its basic molecular identification.[1] Further research would be contingent on accessing proprietary or unpublished historical data, should any exist.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. go.drugbank.com [go.drugbank.com]
- To cite this document: BenchChem. [Butobendine: An Obscure Compound with Limited Available Data]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1250395#butobendine-discovery-and-history>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com